

Application Note: High-Fidelity Immunofluorescence & STED Microscopy using Atto 635 NHS Ester

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Atto 635 NHS ester*

Cat. No.: *B1257154*

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Part 1: Executive Summary & Technical Rationale

The **Atto 635 NHS ester** represents a critical tool in the far-red spectral window (Excitation: ~635 nm, Emission: ~659 nm). While often overshadowed by its analogue Atto 647N, Atto 635 offers distinct physicochemical advantages that are frequently overlooked in standard protocols.

The Scientific "Why": Causality in Dye Selection

- **Hydrophilicity vs. Lipophilicity:** Unlike Atto 647N, which is highly hydrophobic and can cause unspecific binding to cellular membranes or "sticky" background in tissue sections, Atto 635 is moderately hydrophilic (cationic, net charge +1). This results in cleaner signal-to-noise ratios in complex tissue environments.
- **STED Compatibility:** Atto 635 is an excellent candidate for Stimulated Emission Depletion (STED) microscopy. Its emission tail allows for efficient depletion using standard 750–775 nm pulsed depletion lasers, enabling super-resolution imaging below the diffraction limit (~30–50 nm lateral resolution).

- NHS Ester Chemistry: The N-hydroxysuccinimide (NHS) ester moiety targets primary amines (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">

), specifically lysine residues and the N-terminus of proteins.[1][2] This reaction forms a stable amide bond, ensuring the fluorophore does not dissociate during the harsh wash steps of immunofluorescence (IF).

Technical Specifications

Property	Value	Notes
Excitation Max	635 nm	Matches HeNe lasers (633 nm) & Red Diode lasers (635 nm)
Emission Max	659 nm	Far-red channel; avoids tissue autofluorescence
Extinction Coeff.[3][4] ()	120,000	High absorptivity for bright signal
Quantum Yield ()	0.25 (aqueous)	Increases significantly in organic solvents/rigid environments
Solubility	DMF, DMSO	Critical: Hydrolyzes in water; keep anhydrous until reaction
Molecular Weight	~738 g/mol	Varies slightly by counter-ion
CF	0.04	Correction factor for protein concentration determination

Part 2: Workflow 1 — Antibody Conjugation

Objective: Covalently attach Atto 635 to a secondary antibody (e.g., Goat anti-Mouse IgG) with an optimal Degree of Labeling (DOL) of 2–4 dyes per protein.

Reagents & Equipment[1][3][7][8]

- Protein: Purified Antibody (must be free of BSA, Gelatin, Azide, and Tris).

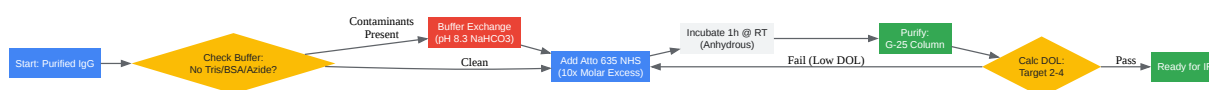
- Dye Stock: **Atto 635 NHS ester** (1 mg) dissolved in anhydrous DMSO.[2]
- Reaction Buffer: Sodium Bicarbonate (0.1 M, pH 8.3).[5] Critical: pH > 8.5 accelerates hydrolysis; pH < 8.0 slows conjugation.
- Purification: Sephadex G-25 desalting column or 10K MWCO spin filters.

Step-by-Step Protocol

- Buffer Exchange (Pre-Validation):
 - If the antibody is in Tris or contains BSA, dialyze against PBS or use a spin column to exchange into Sodium Bicarbonate (pH 8.3).
 - Why: Tris contains primary amines that will compete with the antibody for the dye, neutralizing the reaction.
- Dye Preparation:
 - Dissolve 1 mg **Atto 635 NHS ester** in 100 μ L anhydrous DMSO (10 mg/mL).
 - Caution: Prepare immediately before use.[6][5] Moisture in DMSO causes rapid hydrolysis of the NHS ester.
- Conjugation Reaction:
 - Calculate the molar excess.[7] For IgG (150 kDa), use a 10-15x molar excess of dye.
 - Add the dye dropwise to the antibody solution (1–2 mg/mL) while gently vortexing.
 - Incubate for 1 hour at Room Temperature (RT) in the dark.
- Purification:
 - Pass the reaction mixture through a Sephadex G-25 column equilibrated with PBS.
 - Collect the first colored band (Conjugate).[6] The second band is free dye.[6][5]
- Self-Validation (DOL Calculation):

- Measure Absorbance at 280 nm () and 635 nm ().
- Calculate Protein Concentration () correcting for dye absorption at 280 nm:
(Where 1.4 is the extinction coefficient of IgG)
- Calculate DOL:
- Target: If DOL < 1.5, signal will be weak. If DOL > 5, self-quenching may occur.

Visualization: Conjugation Logic



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Figure 1: Decision tree for antibody conjugation, emphasizing the critical buffer check to prevent reaction failure.

Part 3: Workflow 2 — Immunofluorescence Staining

Objective: High-contrast labeling of intracellular targets (e.g., Cytoskeleton, Nuclear proteins) in adherent cells.

Step-by-Step Protocol

- Fixation:
 - Fix cells with 4% Paraformaldehyde (PFA) for 15 mins at RT.

- Note: Avoid Methanol if preserving membrane lipids, though Atto 635 is robust enough to withstand it.
- Permeabilization & Blocking:
 - Wash 3x with PBS.
 - Incubate in Blocking Buffer (PBS + 0.1% Triton X-100 + 3% BSA) for 30–60 mins.
 - Mechanism: Triton X-100 creates pores in the membrane; BSA blocks "sticky" hydrophobic sites to prevent background.
- Primary Antibody:
 - Dilute primary antibody in Blocking Buffer. Incubate overnight at 4°C or 1h at RT.
 - Wash 3x (5 mins each) with PBS-T (PBS + 0.05% Tween-20).
- Secondary Antibody (Atto 635 Conjugate):
 - Dilute the Atto 635-IgG conjugate (prepared in Part 2) to 1–5 µg/mL in Blocking Buffer.
 - Crucial Step: Centrifuge the diluted antibody solution at 10,000 x g for 5 mins before applying. This removes dye aggregates that cause bright "spots" in the final image.
 - Incubate 1h at RT in the dark.
- Mounting:
 - Wash 3x with PBS-T.
 - Mount using a hardening anti-fade medium (e.g., Mowiol or commercial equivalents).
 - Why: Atto 635 is photostable, but anti-fade reagents prevent oxygen radical formation during high-intensity STED illumination.

Part 4: Advanced Application — STED Microscopy

Atto 635 is a "sweet spot" dye for commercial STED systems equipped with 775 nm depletion lasers.

Optical Configuration

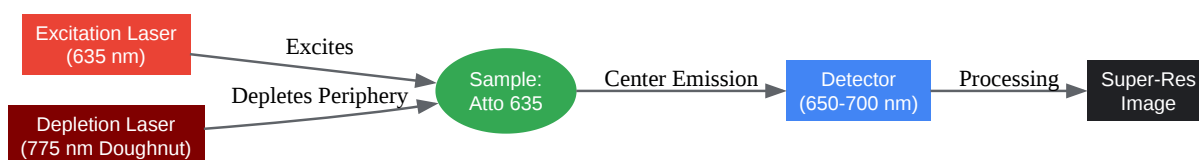
- Excitation: 633 nm (HeNe) or 635/640 nm (Diode).[4]
- Detection: 650–700 nm.[7]
- Depletion (STED): 750 nm or 775 nm (Pulsed).

- Gating: Time-gated detection (

ns) is recommended to filter out background autofluorescence and improve resolution, as Atto 635 has a fluorescence lifetime (

) of ~1.9 ns (shorter than Atto 647N, but sufficient for gating).

Visualization: STED Optical Path



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Figure 2: Simplified optical path for STED microscopy using Atto 635, illustrating the depletion mechanism.

Part 5: Troubleshooting & Validation

Issue	Probable Cause	Corrective Action
No Signal	Hydrolysis of NHS ester	Ensure DMSO is anhydrous. Check pH of conjugation buffer (must be > 8.0).[6]
Weak Signal	Low DOL or pH mismatch	Recalculate molar excess. Ensure antibody is not in Tris buffer.[1][5]
High Background	Aggregates or Over-labeling	Spin down secondary antibody before use. Lower DOL (aim for 2–3).[7]
Rapid Bleaching	Mounting medium failure	Use high-quality anti-fade (e.g., Prolong Diamond). Reduce laser power.

References

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- Wurm, C. A., et al. (2012). "Novel red fluorophores with superior performance in STED microscopy." Optical Nanoscopy. [\[Link\]](#)

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